

# Molecular formula and weight of 3-Decyne (C<sub>10</sub>H<sub>18</sub>)

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## Compound of Interest

Compound Name: 3-Decyne

Cat. No.: B165594

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## An In-depth Technical Guide on 3-Decyne (C<sub>10</sub>H<sub>18</sub>)

This guide provides an in-depth analysis of the molecular formula and weight of **3-Decyne**, a valuable compound for researchers, scientists, and professionals in drug development.

### Molecular Composition and Weight

**3-Decyne** is an alkyne with the molecular formula C<sub>10</sub>H<sub>18</sub>.<sup>[1][2][3][4][5][6]</sup> Its molecular weight is a fundamental property derived from the sum of the atomic weights of its constituent atoms. The table below summarizes the key quantitative data for **3-Decyne**.

Parameter	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>18</sub>	PubChem <sup>[6]</sup> , NIST <sup>[2][3][4][5]</sup>
Molecular Weight	138.25 g/mol	PubChem <sup>[6]</sup> , Guidechem <sup>[1]</sup>
138.2499 g/mol	NIST <sup>[2][3][4][5]</sup>	
Number of Carbon Atoms	10	
Number of Hydrogen Atoms	18	
Atomic Weight of Carbon	~12.011 amu	
Atomic Weight of Hydrogen	~1.008 amu	

## Experimental Protocols

The molecular weight of **3-Decyne** is typically determined through mass spectrometry. A detailed experimental protocol for this determination is as follows:

Objective: To determine the molecular weight of a purified sample of **3-Decyne** using mass spectrometry.

Materials:

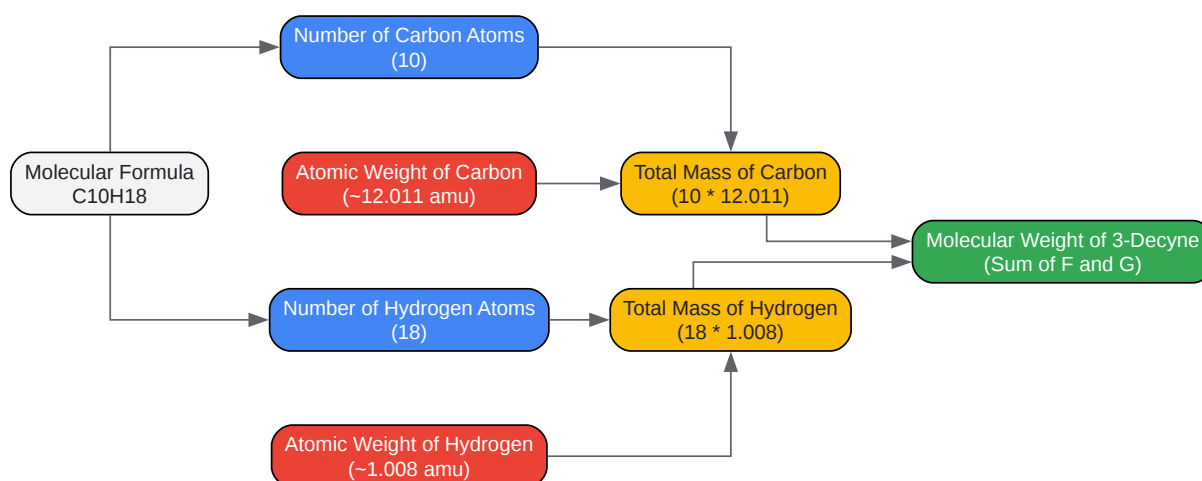
- Purified **3-Decyne** sample
- Mass spectrometer (e.g., a quadrupole or time-of-flight analyzer)
- Volatile solvent (e.g., methanol or acetonitrile)
- Microsyringe

Procedure:

- **Sample Preparation:** A small amount of the **3-Decyne** sample is dissolved in a volatile solvent to create a dilute solution. This facilitates vaporization and ionization.
- **Ionization:** The sample solution is introduced into the ion source of the mass spectrometer. Electron ionization (EI) is a common method for this type of compound. In the ion source, high-energy electrons bombard the **3-Decyne** molecules, leading to the ejection of an electron and the formation of a positively charged molecular ion ( $M^+$ ).
- **Acceleration:** The positively charged ions are then accelerated by an electric field into the mass analyzer.
- **Mass Analysis:** The mass analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** A detector records the abundance of ions at each  $m/z$  value.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion. The  $m/z$  value of this peak provides the molecular weight of **3-Decyne**.

## Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical process for calculating the molecular weight of **3-Decyne** from its molecular formula and the atomic weights of its constituent elements.



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Caption: Workflow for calculating the molecular weight of **3-Decyne**.

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## References

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